3,5-Dichloro-3'-iodobenzophenone physical properties

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Compound of Interest

Compound Name:	*3,5-Dichloro-3'-iodobenzophenone*
CAS No.:	*951891-59-1*
Cat. No.:	*B1359011*

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An In-depth Technical Guide to the Physical Properties of **3,5-Dichloro-3'-iodobenzophenone**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is fundamental. This guide provides a detailed overview of the known physical characteristics of **3,5-Dichloro-3'-iodobenzophenone**, a halogenated benzophenone derivative.

Core Physical Properties

The following table summarizes the key physical and chemical properties of **3,5-Dichloro-3'-iodobenzophenone**. It is important to note that some of these values are predicted based on computational models.

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Property	Value	Source
CAS Number	951891-59-1	[1]
Molecular Formula	$C_{13}H_7Cl_2IO$	[1]
Molecular Weight	377 g/mol	[1]
Boiling Point	451.8 ± 45.0 °C (Predicted)	[1]
Density	1.765 ± 0.06 g/cm³ (Predicted)	[1]

Experimental Protocols

While specific experimental protocols for determining the physical properties of **3,5-Dichloro-3'-iodobenzophenone** are not readily available in the provided search results, standard laboratory procedures would be employed. Below are generalized methodologies for key experiments.

Melting Point Determination

- Sample Preparation: A small, crystalline sample of **3,5-Dichloro-3'-iodobenzophenone** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used.
- Procedure: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted. This range represents the melting point of the substance.

Boiling Point Determination

- Apparatus: A distillation apparatus is set up, including a heating mantle, a round-bottom flask containing the sample and boiling chips, a condenser, and a thermometer placed so that the top of the bulb is level with the side arm of the distillation head.

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- Procedure: The sample is heated gently. As the liquid boils and its vapor pressure equals the atmospheric pressure, the vapor will rise and condense in the condenser.

- Observation: The temperature at which the vapor is in equilibrium with the boiling liquid is recorded. This stable temperature is the boiling point. For accuracy, the atmospheric pressure should be recorded, and a correction can be applied if it deviates significantly from standard pressure.

Solubility Assessment

- Solvent Selection: A range of standard laboratory solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, hexane) are selected.

- Procedure: A small, measured amount of **3,5-Dichloro-3'-iodobenzophenone** is added to a test tube containing a specific volume of the chosen solvent at a controlled temperature (e.g., 25 °C).

- Observation: The mixture is agitated, and the solubility is observed. This can be qualitatively described (e.g., soluble, sparingly soluble, insoluble) or quantitatively determined by adding more solute until saturation is reached and then calculating the concentration.

Visualizations

The following diagram illustrates a generalized workflow for the synthesis and characterization of a chemical compound like **3,5-Dichloro-3'-iodobenzophenone**.

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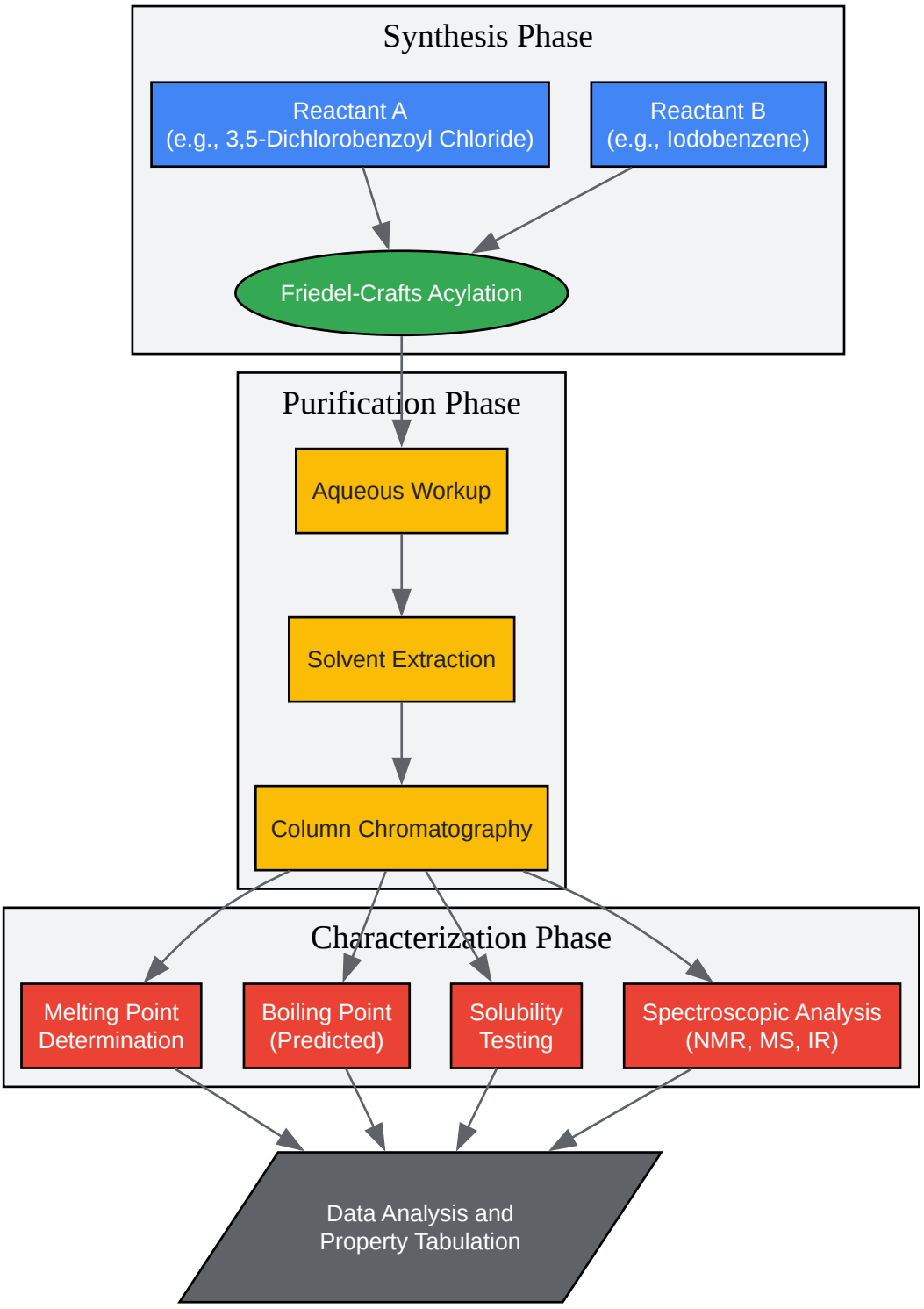

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References

- 1. 3,5-DICHLORO-3'-IODOBENZOPHENONE | 951891-59-1 [chemicalbook.com]
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